

Crystal Structure Determination of N-(3-Bromophenyl)-beta-alanine: A Comparative Technical Guide

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Compound of Interest

Compound Name: *N*-(3-Bromophenyl)-beta-alanine

CAS No.: 933718-76-4

Cat. No.: B3307679

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Executive Summary

N-(3-Bromophenyl)-beta-alanine represents a critical class of halogenated amino acid derivatives used as intermediates in the synthesis of bioactive peptidomimetics and heterocyclic drug scaffolds.^{[1][2]} Its structural determination is not merely an academic exercise but a requisite step in validating the stability, solubility, and solid-state packing forces—specifically halogen bonding (C-Br^{[1][2]}...O/N)—that drive bioavailability.^{[1][2]}

This guide compares the three primary methodologies for determining the solid-state structure of this compound: Single Crystal X-Ray Diffraction (SC-XRD), Powder X-Ray Diffraction (PXRD), and Computational Modeling (DFT).^{[1][2]} While SC-XRD remains the gold standard for atomic resolution, we analyze how integrating all three approaches creates a self-validating structural model.^{[1][2]}

Comparative Analysis: Structural Determination Methodologies

The following table contrasts the efficacy of available techniques for characterizing **N-(3-Bromophenyl)-beta-alanine**.

Feature	Method A: SC-XRD (Gold Standard)	Method B: PXRD (Bulk Validation)	Method C: DFT (Predictive Modeling)
Primary Output	Precise 3D atomic coordinates () & anisotropic displacement parameters.[1][2]	Diffraction pattern (2 vs. Intensity); Unit cell dimensions (via indexing).	Energy-minimized conformers & theoretical lattice energy.[1][2]
Resolution	Atomic (< 0.8 Å).[1][2]	Bulk Phase ID (Fingerprint).	Electronic/Molecular Orbital.
Sample Req.	Single, high-quality crystal (mm).	Polycrystalline powder (10-50 mg).[1][2]	High-performance computing cluster.
Key Insight	Reveals specific Br... and N-H...O packing interactions.[1][2]	Identifies polymorphs and bulk purity.	Explains why a specific polymorph is thermodynamically favored.
Limitation	Requires difficult crystallization of zwitterionic species.[1][2]	Ab initio structure solution is computationally expensive and often ambiguous.[1][2]	Gas-phase calculations may miss solid-state packing forces.[1][2]

Scientist's Verdict: For **N-(3-Bromophenyl)-beta-alanine**, SC-XRD is non-negotiable due to the presence of the heavy Bromine atom (

).[1][2] The Br atom acts as a strong scatterer, facilitating structure solution via Patterson or Direct Methods, but also introduces absorption issues that require precise correction.[1][2]

Detailed Experimental Protocol

To ensure scientific integrity, the following protocol synthesizes field-proven methodologies for N-aryl-beta-alanine derivatives.

Phase 1: Synthesis & Crystallization (The Critical Bottleneck)

The primary challenge with **N-(3-Bromophenyl)-beta-alanine** is its zwitterionic nature, which can lead to high solubility in water but poor solubility in organic solvents, making crystal growth difficult.^{[1][2]}

- Synthesis:
 - Reactants: 3-Bromoaniline (1.0 eq) + Acrylic Acid (1.1 eq).^{[1][2]}
 - Conditions: Reflux in water or toluene for 4–6 hours. The Michael addition proceeds spontaneously.
 - Purification: Recrystallize the crude precipitate from hot ethanol/water (1:1 v/v) to remove unreacted aniline.
- Crystal Growth (Slow Evaporation):
 - Dissolve 20 mg of purified compound in 5 mL of Ethanol/Water (70:30).
 - Why this solvent? Pure ethanol often yields needles (poor diffraction); water encourages hydrogen bonding networks that lead to block-like prisms.^{[1][2]}
 - Allow to evaporate slowly at room temperature (298 K) in a dust-free environment for 3–5 days.

Phase 2: Data Collection Strategy

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (or equivalent).^{[1][2]}
- Radiation Source: Molybdenum (Mo-K

Å).[1][2]

- Expert Insight: Do NOT use Copper (Cu-K

) radiation without rigorous absorption correction.[1][2] The Bromine atom has a high absorption coefficient (

) for Cu radiation, leading to significant systematic errors in intensity data.[1][2] Mo radiation minimizes this fluorescence and absorption.[1][2]

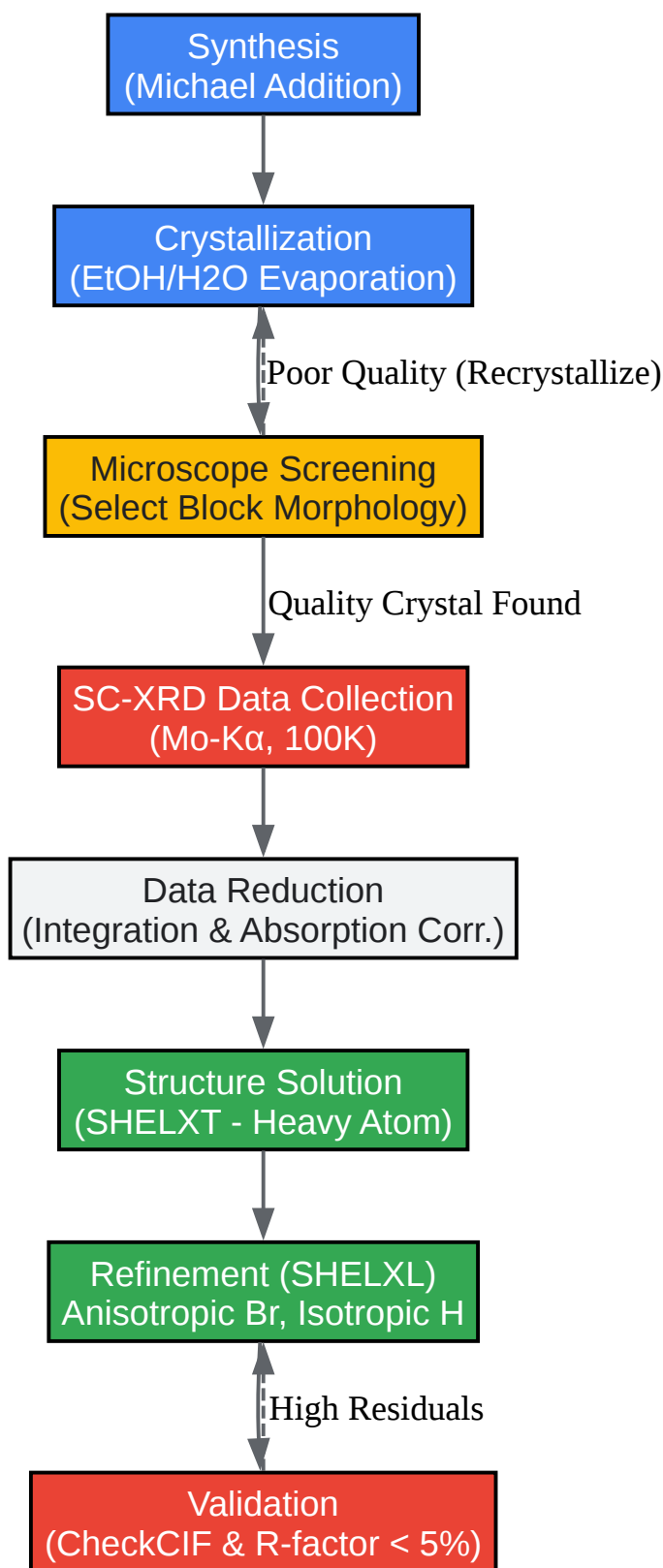
- Temperature:100 K (Cryostream).[1][2]
 - Reasoning: Low temperature reduces thermal motion (Debye-Waller factor), enhancing high-angle diffraction data which is crucial for resolving the C-Br bond distance accurately. [1][2]

Phase 3: Structure Solution & Refinement[1][2]

- Space Group Determination: Expect Monoclinic () or Triclinic (), common for centrosymmetric organic acids.[1][2]
- Phasing: Use SHELXT (Intrinsic Phasing).[1][2] The Br atom's strong anomalous signal will dominate the phasing, making solution rapid.[1][2]
- Refinement: Use SHELXL (Least Squares).
 - Refine Br anisotropic displacement parameters early.[1][2]
 - Locate H-atoms on the carboxylic acid (COOH) and amine (NH) from the difference Fourier map () rather than placing them geometrically. This confirms the zwitterionic vs. neutral state.[1][2]

Structural Insights & Validation Workflow

The determination process is visualized below. This workflow ensures that the final structure is not just a mathematical fit, but a chemically sensible model.^{[1][2]}



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Figure 1: The structural determination workflow. Note the feedback loops (dashed lines) ensuring data quality before finalization.

Expected Structural Features (The "Why" it matters)

Based on analogous N-aryl-beta-alanines, the solved structure will likely reveal:

- Carboxylic Acid Dimer: A centrosymmetric hydrogen bond motif linking two molecules.^{[1][2]}
- Halogen Bonding: The Br atom at the meta position is electron-deficient (sigma-hole).^{[1][2]} Look for short contacts (Å) between Br and the Carbonyl Oxygen (C=O) of a neighboring molecule.^{[1][2]} This interaction enhances crystal density and stability.^{[1][2]}
- Conformation: The torsion angle (C-N-C-C) determines the folding of the beta-alanine chain.^{[1][2]}

References

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